

Technical Guide: H-Tyr(3-NH2)-OH Dihydrochloride Hydrate Solubility Profile

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Compound of Interest

Compound Name: *H-Tyr(3-NH2)-OH dihydrochloride hydrate*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available solubility data for **H-Tyr(3-NH2)-OH dihydrochloride hydrate**, also known as 3-Amino-L-tyrosine dihydrochloride hydrate. This document includes quantitative solubility data, detailed experimental protocols for solubility determination, and a discussion of potential signaling pathways influenced by this tyrosine derivative.

Core Data: Solubility Profile

The solubility of a compound is a critical physicochemical property that influences its bioavailability and formulation development. The following table summarizes the known quantitative solubility data for **H-Tyr(3-NH2)-OH dihydrochloride hydrate**.

Solvent	Concentration	Molarity	Conditions	Reference
Water (H ₂ O)	175 mg/mL	609.46 mM	Ultrasonic treatment required	[1][2][3][4]

Note: The molecular weight of **H-Tyr(3-NH2)-OH dihydrochloride hydrate** is 287.14 g/mol .[1][3][4]

Experimental Protocols

A standardized and reproducible protocol is essential for determining the solubility of a compound. Below is a general methodology for assessing the solubility of **H-Tyr(3-NH2)-OH dihydrochloride hydrate**, based on established practices for amino acid derivatives.[\[5\]](#)[\[6\]](#)[\[7\]](#)

Protocol: Equilibrium Solubility Determination

Objective: To determine the saturation solubility of **H-Tyr(3-NH2)-OH dihydrochloride hydrate** in a given solvent system.

Materials:

- **H-Tyr(3-NH2)-OH dihydrochloride hydrate** powder
- Selected solvents (e.g., water, phosphate-buffered saline (PBS), ethanol, DMSO)
- Vortex mixer
- Sonicator bath
- Thermostatically controlled shaker or incubator
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system or a UV-Vis Spectrophotometer
- Calibrated pH meter
- Analytical balance
- Volumetric flasks and pipettes

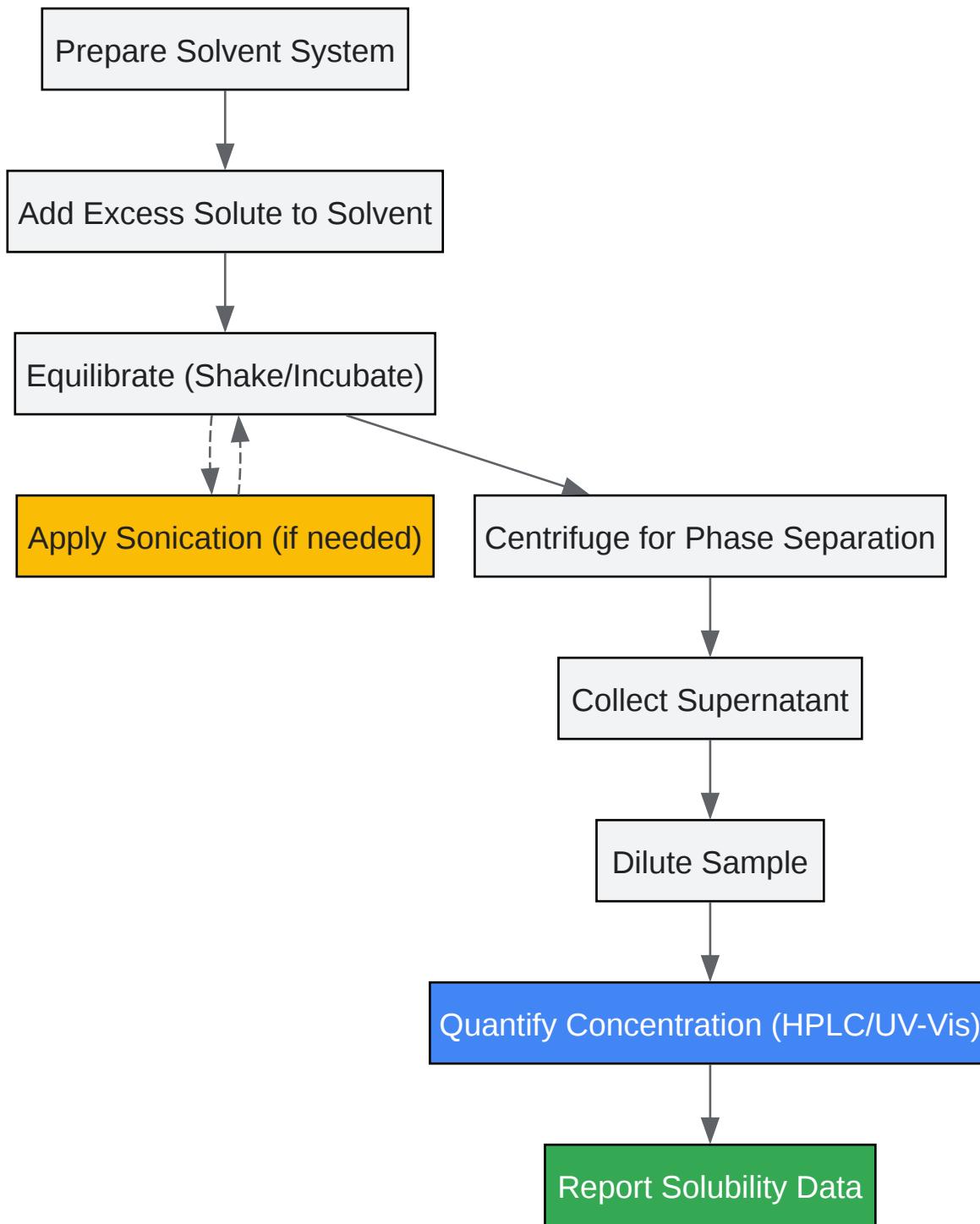
Procedure:

- Preparation of Solvent: Prepare the desired solvent system. For buffered solutions, ensure the pH is accurately adjusted.

- Addition of Solute: Add an excess amount of **H-Tyr(3-NH₂)-OH dihydrochloride hydrate** to a known volume of the solvent in a sealed vial. This ensures that a saturated solution is achieved.
- Equilibration:
 - Tightly cap the vials to prevent solvent evaporation.
 - Place the vials in a thermostatically controlled shaker set to a specific temperature (e.g., 25 °C or 37 °C).
 - Agitate the samples for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached. Intermittent vortexing or sonication can be applied to facilitate dissolution, especially in the initial stages.[\[1\]](#)[\[7\]](#)
- Phase Separation:
 - After equilibration, allow the samples to stand undisturbed to let undissolved solids settle.
 - Centrifuge the samples at a high speed (e.g., 10,000 x g for 15 minutes) to pellet any remaining solid material.
- Sample Analysis:
 - Carefully collect an aliquot of the clear supernatant.
 - Dilute the supernatant with the appropriate solvent to a concentration within the linear range of the analytical method.
 - Quantify the concentration of the dissolved **H-Tyr(3-NH₂)-OH dihydrochloride hydrate** using a validated HPLC or UV-Vis spectrophotometry method.
- Data Reporting: Express the solubility in mg/mL and mM.

Visual Workflow for Solubility Determination

Workflow for Solubility Determination

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Caption: A generalized workflow for determining the equilibrium solubility of a compound.

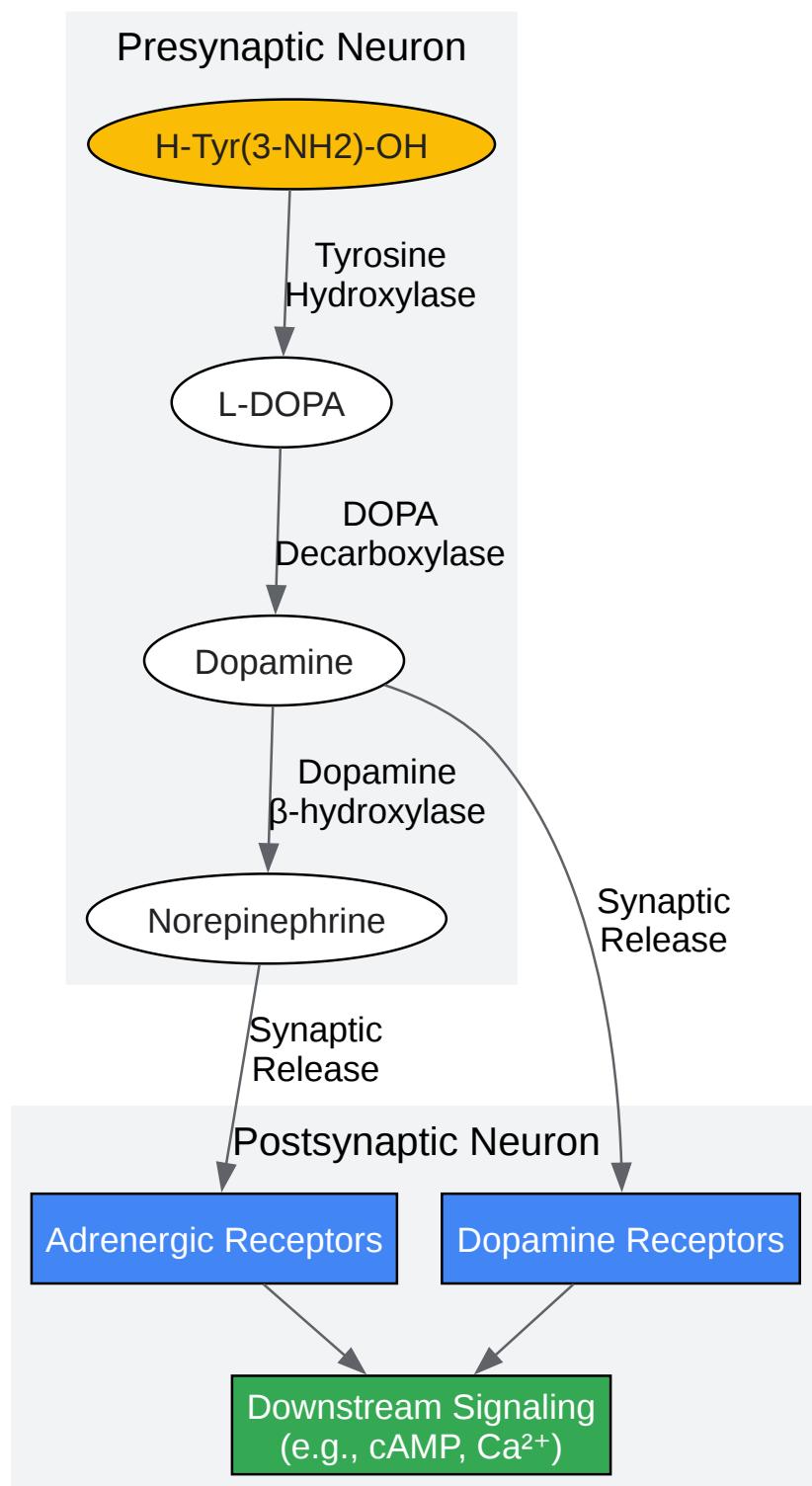
Potential Signaling Pathways

While direct studies on the signaling pathways specifically modulated by **H-Tyr(3-NH2)-OH dihydrochloride hydrate** are limited, its structural relationship to L-tyrosine provides a strong basis for hypothesizing its biological activities.

Catecholamine Synthesis Pathway

L-tyrosine is the direct precursor for the synthesis of catecholamines, including dopamine and norepinephrine, which are vital neurotransmitters.^[8] It is plausible that H-Tyr(3-NH2)-OH, as a tyrosine derivative, can be processed by similar enzymatic pathways, potentially influencing catecholamine levels and downstream signaling.

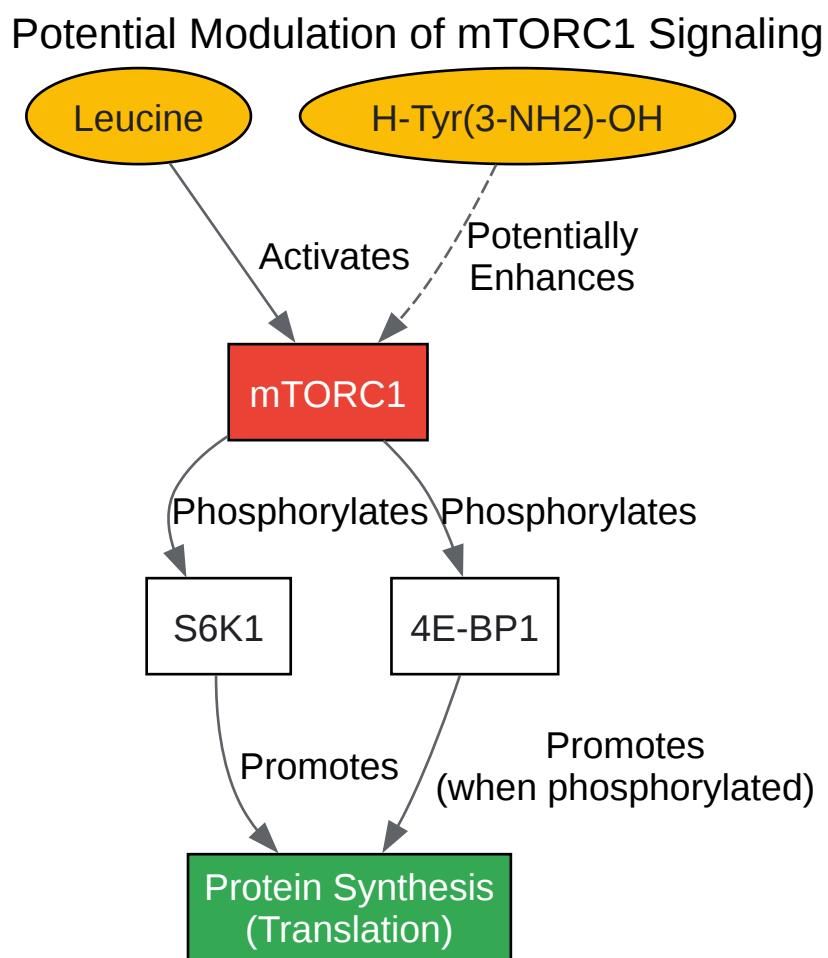
Potential Influence on Catecholamine Synthesis

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Caption: Hypothesized pathway of H-Tyr(3-NH₂)-OH in catecholamine synthesis and signaling.

mTORC1 Signaling Pathway

Recent research has indicated that tyrosine can enhance the anabolic response to leucine by promoting the activation of the mTORC1 signaling pathway, which is a central regulator of cell growth and protein synthesis.^[9] This suggests that H-Tyr(3-NH₂)-OH could potentially have a similar sensitizing effect on mTORC1 signaling.



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Caption: Hypothetical enhancement of leucine-induced mTORC1 signaling by H-Tyr(3-NH₂)-OH.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. Solubility Parameters of Amino Acids on Liquid–Liquid Phase Separation and Aggregation of Proteins - PMC [pmc.ncbi.nlm.nih.gov]
- 6. microbenotes.com [microbenotes.com]
- 7. wolfson.huji.ac.il [wolfson.huji.ac.il]
- 8. Tyrosine Supplementation: Can This Amino Acid Boost Brain Dopamine and Improve Physical and Mental Performance? - Gatorade Sports Science Institute [gssiweb.org]
- 9. Tyrosine Is a Booster of Leucine-Induced Muscle Anabolic Response - PMC [pmc.ncbi.nlm.nih.gov]
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